

An In-depth Technical Guide to 1-Chloro-4-ethylbenzene

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Compound of Interest

Compound Name: 1-Chloro-4-ethylbenzene

Cat. No.: B1585538

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CAS Number: 622-98-0

This technical guide provides a comprehensive overview of **1-Chloro-4-ethylbenzene**, a key aromatic intermediate. It is intended for researchers, scientists, and professionals in the fields of organic synthesis, materials science, and drug development. This document details its physicochemical properties, synthesis, analytical characterization, applications, and safety protocols.

Physicochemical Properties

1-Chloro-4-ethylbenzene is a colorless liquid with a characteristic aromatic odor.^[1] It is an important building block in organic chemistry, valued for the reactivity endowed by its chloro and ethyl functional groups. Its key physical and chemical properties are summarized below for easy reference.

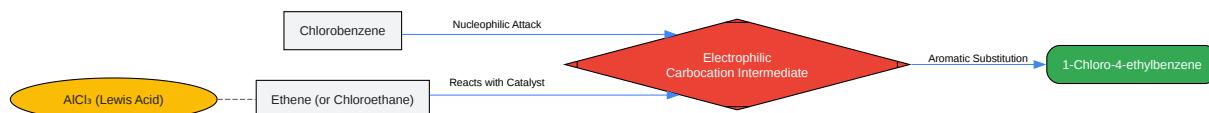
Property	Value	Reference(s)
CAS Number	622-98-0	[2] [3]
Molecular Formula	C ₈ H ₉ Cl	[2]
Molecular Weight	140.61 g/mol	[2] [4]
Appearance	Colorless to light yellow clear liquid	[1]
Density	1.03 - 1.045 g/mL at 25 °C	[3] [4]
Melting Point	-63 °C	[3]
Boiling Point	180 - 185 °C	[3]
Flash Point	62 °C / 143.6 °F	[2]
Refractive Index	1.5175	[3]
Solubility	Sparingly soluble in water; soluble in organic solvents like ether and chlorinated hydrocarbons.	[1]
IUPAC Name	1-chloro-4-ethylbenzene	[2]
SMILES	CCC1=CC=C(C=C1)Cl	[2]
InChI	InChI=1S/C8H9Cl/c1-2-7-3-5-8(9)6-4-7/h3-6H,2H2,1H3	[2]
InChIKey	GPOFSFLJOIAMS-A- UHFFFAOYSA-N	[2]

Synthesis and Reactivity

The primary industrial synthesis of **1-Chloro-4-ethylbenzene** involves the electrophilic aromatic substitution of a benzene ring.

Synthesis Pathway: Friedel-Crafts Alkylation

A common and efficient method for synthesizing **1-Chloro-4-ethylbenzene** is the Friedel-Crafts alkylation of chlorobenzene. In this reaction, chlorobenzene is treated with an alkylating agent, such as chloroethane or ethene, in the presence of a strong Lewis acid catalyst like anhydrous aluminum chloride (AlCl_3).^{[5][6]} The reaction preferentially yields the para-substituted product due to steric hindrance at the ortho positions.



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Diagram 1: Friedel-Crafts Alkylation Synthesis Pathway.

Experimental Protocol: Friedel-Crafts Alkylation of Chlorobenzene

This is a generalized laboratory-scale protocol and should be adapted and optimized based on specific equipment and safety assessments.

- **Apparatus Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube (e.g., filled with CaCl_2), and an addition funnel.
- **Reagent Charging:** In an inert atmosphere (e.g., under nitrogen or argon), charge the flask with anhydrous aluminum chloride (AlCl_3 , 1.1 equivalents) and dry chlorobenzene (1.0 equivalent).
- **Reaction Initiation:** Cool the stirred suspension in an ice bath. Slowly add chloroethane (1.0 equivalent) dropwise from the addition funnel over 30-60 minutes, maintaining the internal temperature below 10 °C.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for 2-4 hours, monitoring the reaction progress by

thin-layer chromatography (TLC) or gas chromatography (GC).

- Workup: Carefully quench the reaction by slowly pouring the mixture over crushed ice. This will hydrolyze the aluminum chloride.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or diethyl ether) (3 x 50 mL).
- Purification: Combine the organic layers, wash with saturated sodium bicarbonate solution, then with brine. Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure.
- Isolation: Purify the crude product via fractional distillation to isolate **1-Chloro-4-ethylbenzene**.

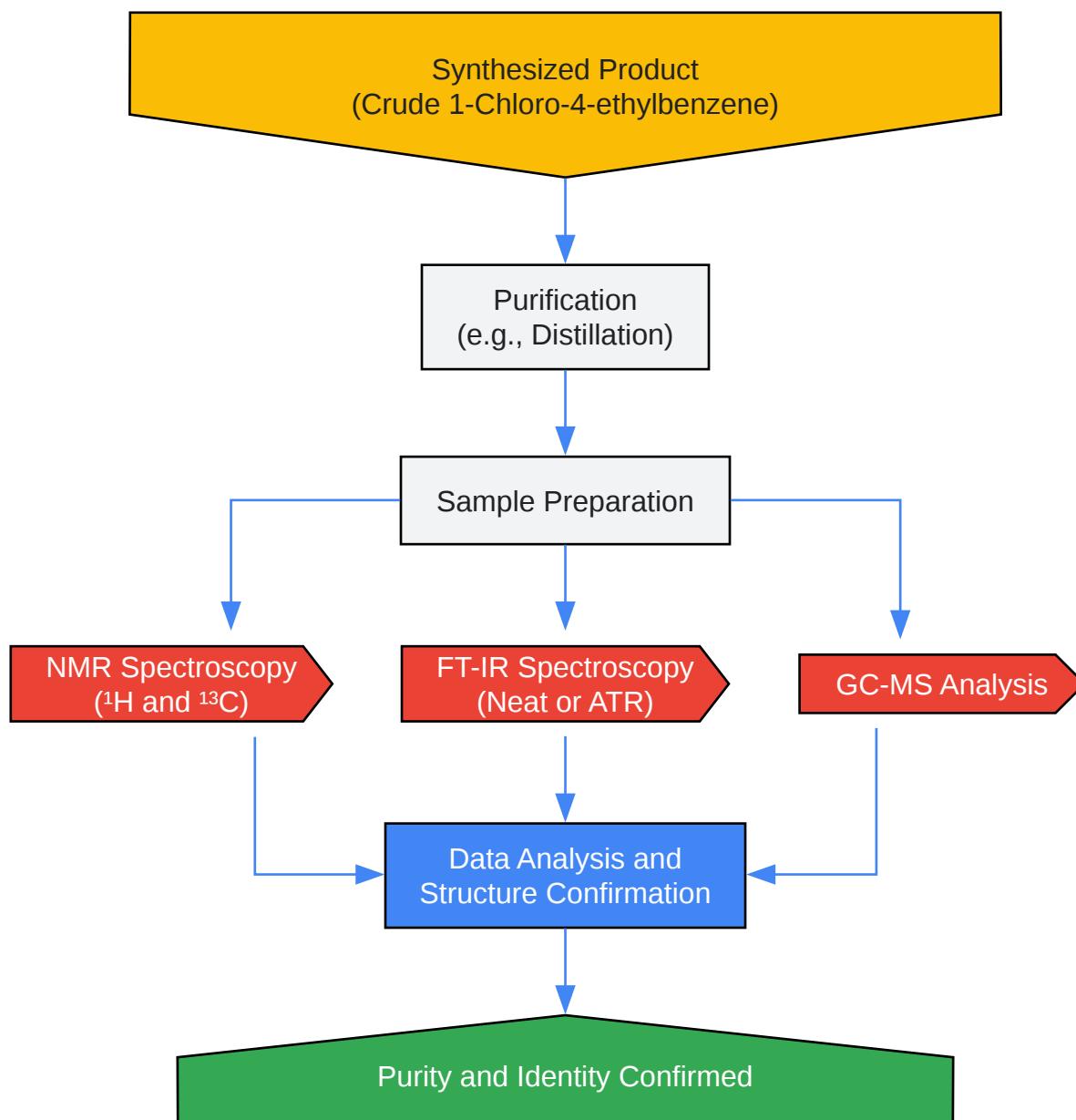
Analytical Characterization

The structural confirmation and purity assessment of **1-Chloro-4-ethylbenzene** are typically performed using a combination of spectroscopic techniques.

Technique	Key Spectral Data	Reference(s)
¹ H NMR	δ ~7.2 ppm (d, 2H, Ar-H), ~7.1 ppm (d, 2H, Ar-H), ~2.6 ppm (q, 2H, -CH ₂ -), ~1.2 ppm (t, 3H, -CH ₃)	[7][8]
¹³ C NMR	Aromatic signals in the δ 127-138 ppm range, aliphatic signals at ~45 ppm (-CH ₂ -) and ~15 ppm (-CH ₃).	[8]
IR Spectroscopy	C-H stretching (aromatic) ~3000-3100 cm ⁻¹ , C-H stretching (aliphatic) ~2850-2970 cm ⁻¹ , C=C stretching (aromatic) ~1400-1600 cm ⁻¹ , C-Cl stretching ~1000-1100 cm ⁻¹ .	[2][9]
Mass Spectrometry (EI)	Molecular ion (M ⁺) peak at m/z 140. A prominent fragment ion (base peak) at m/z 125 due to the loss of a methyl group ([M-15] ⁺). Isotopic pattern for chlorine (M ⁺ and M+2 peaks in an approximate 3:1 ratio).	[10][11]

Experimental Workflow: Spectroscopic Analysis

The following diagram illustrates a standard workflow for the analytical characterization of a synthesized batch of **1-Chloro-4-ethylbenzene**.



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Diagram 2: General Workflow for Spectroscopic Analysis.

Applications in Research and Development

1-Chloro-4-ethylbenzene is not typically used as an active pharmaceutical ingredient itself but serves as a crucial intermediate and starting material in the synthesis of more complex molecules.[\[1\]](#)

- **Pharmaceutical Synthesis:** It is a precursor for various pharmaceutical compounds where the chloro-ethyl-phenyl moiety is a required structural element. The chlorine atom can be readily displaced or modified through nucleophilic substitution or cross-coupling reactions.
- **Agrochemicals:** It is used in the synthesis of certain pesticides and herbicides.
- **Dyes and Fragrances:** The compound serves as a building block in the production of specialty dyes and fragrance molecules.[\[1\]](#)
- **Organic Synthesis:** In a research context, it is used as a model substrate for studying reaction mechanisms, particularly in electrophilic and nucleophilic aromatic substitution reactions.

Safety and Handling

1-Chloro-4-ethylbenzene is a flammable liquid and is harmful if swallowed.[\[2\]](#) It is also toxic to aquatic life with long-lasting effects.[\[1\]](#) Proper safety precautions are essential during its handling and storage.

Safety Aspect	Recommendation	Reference(s)
GHS Hazard Statements	H226: Flammable liquid and vapor. H302: Harmful if swallowed. H411: Toxic to aquatic life with long lasting effects.	[2]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves (e.g., Viton/Butyl), protective clothing, and a respirator with an organic vapor cartridge if ventilation is inadequate.	[2]
Handling	Handle in a well-ventilated area or a fume hood. Keep away from open flames, hot surfaces, and sources of ignition. Use non-sparking tools and take precautionary measures against static discharge. Avoid contact with skin, eyes, and clothing.	[2] [12]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and flame.	[12]
First Aid (Eyes)	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[2]
First Aid (Skin)	Wash off immediately with plenty of water for at least 15	[2]

minutes. Get medical attention if symptoms occur.

First Aid (Ingestion)

Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.

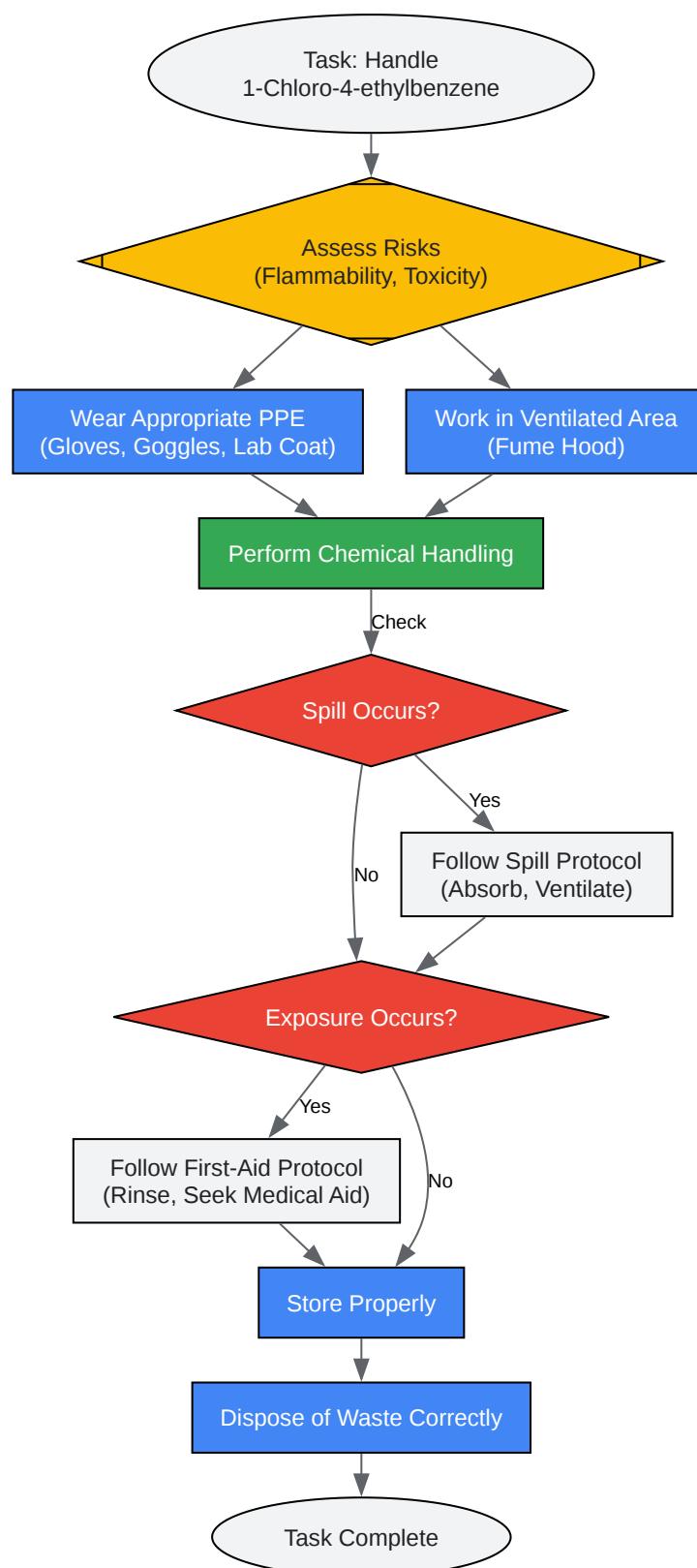
[\[2\]](#)**First Aid (Inhalation)**

Remove to fresh air. Get medical attention if symptoms occur.

[\[2\]](#)**Disposal**

Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Logical Flow for Safe Handling

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